

In-Depth Technical Guide: Chloropretadalafil (CAS No. 171489-59-1)

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Compound of Interest

Compound Name: Chloropretadalafil

Cat. No.: B016198

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Introduction

Chloropretadalafil, with the CAS number 171489-59-1, is a key synthetic intermediate in the production of Tadalafil, a potent and selective phosphodiesterase type 5 (PDE5) inhibitor.^{[1][2]} Tadalafil is widely used in the treatment of erectile dysfunction. The chemical structure of **Chloropretadalafil** is foundational to the tetracyclic core of Tadalafil, making its synthesis and characterization a critical aspect of Tadalafil's manufacturing process. This document provides a comprehensive technical overview of **Chloropretadalafil**, including its chemical properties, synthesis, and analytical characterization.

Chemical and Physical Properties

Chloropretadalafil is a white solid with the molecular formula $C_{22}H_{19}ClN_2O_5$ and a molecular weight of 426.85 g/mol.^{[2][3]} Its systematic IUPAC name is methyl (1R,3R)-1-(1,3-benzodioxol-5-yl)-2-(2-chloroacetyl)-1,3,4,9-tetrahydropyrido[3,4-b]indole-3-carboxylate.^[3]

Table 1: Physicochemical Properties of **Chloropretadalafil**

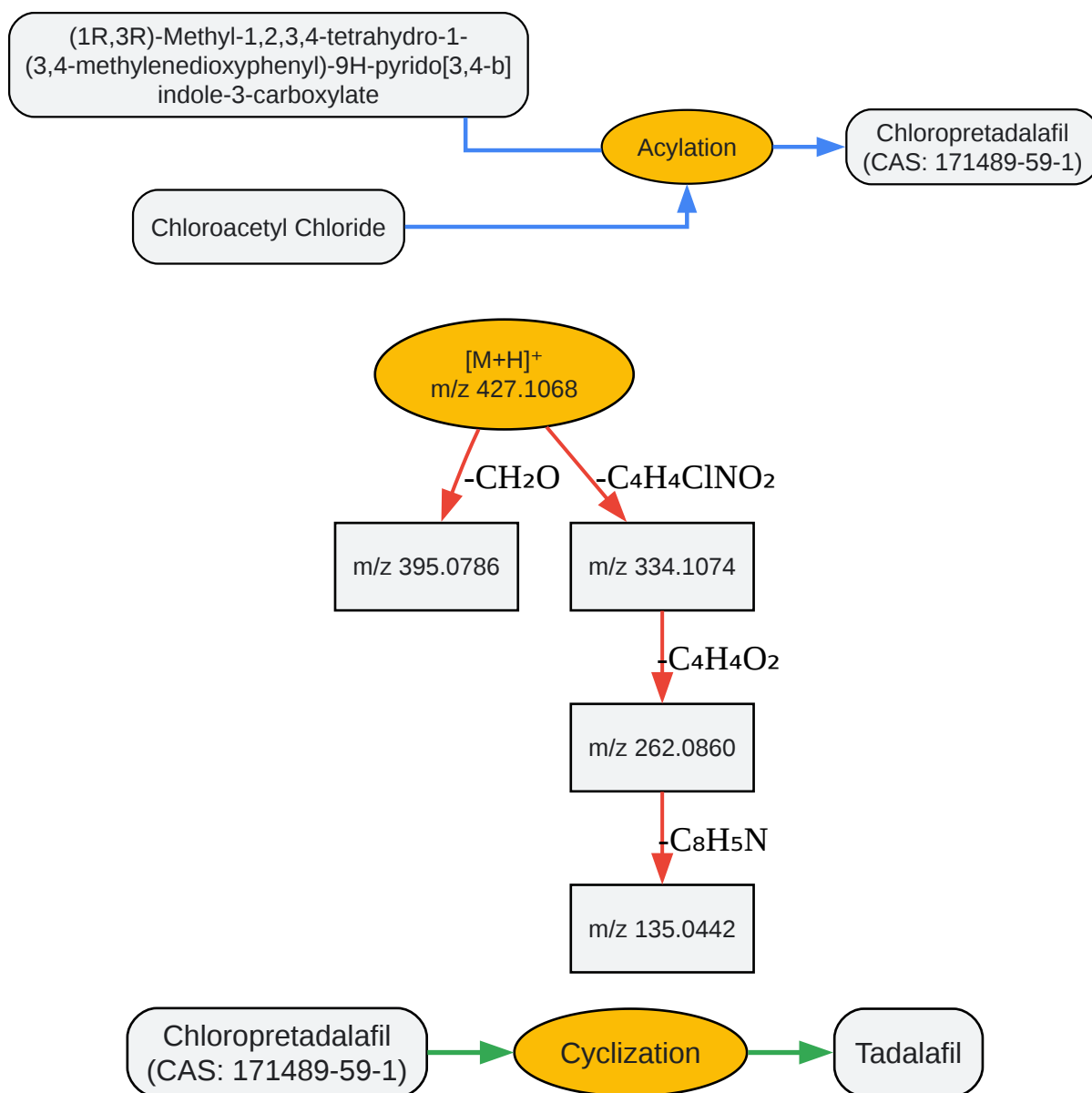
Property	Value	Reference
CAS Number	171489-59-1	[3]
Molecular Formula	C ₂₂ H ₁₉ ClN ₂ O ₅	[2][3]
Molecular Weight	426.85 g/mol	[2][3]
IUPAC Name	methyl (1R,3R)-1-(1,3-benzodioxol-5-yl)-2-(2-chloroacetyl)-1,3,4,9-tetrahydropyrido[3,4-b]indole-3-carboxylate	[3]
Appearance	White Solid	[1]
Melting Point	230-232 °C	

Synthesis of Chloropretadalafil

The synthesis of **Chloropretadalafil** is a multi-step process, with a key step involving the reaction of (1R,3R)-Methyl-1,2,3,4-tetrahydro-1-(3,4-methylenedioxyphenyl)-9H-pyrido[3,4-b]indole-3-carboxylate with chloroacetyl chloride. This reaction introduces the chloroacetyl group onto the nitrogen atom of the tetrahydro-β-carboline core structure.

Synthetic Workflow

The general workflow for the synthesis of **Chloropretadalafil** can be visualized as follows:



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References

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- 3. pubs.thesciencein.org [pubs.thesciencein.org]
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